

Technical Guide: Thermodynamic Properties and Stability Data for HBC514

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Compound of Interest

Compound Name: HBC514

Cat. No.: B8117591

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Executive Summary

HBC514 (4-[(Z)-1-cyano-2-[4-[2-(dimethylamino)ethyl-methylamino]phenyl]ethenyl]benzonitrile) is a synthetic, cell-permeable fluorogen engineered for live-cell RNA imaging.^[1] Unlike first-generation RNA mimics (e.g., Spinach/DFHBI), **HBC514** binds to the Pepper aptamer with high affinity (

nM) and exhibits superior photostability.

This guide provides a comprehensive analysis of **HBC514**'s physicochemical behavior, focusing on its thermodynamic binding parameters, structural stability in complex with RNA, and validated protocols for intracellular application.

Physicochemical Profile

HBC514 is a "push-pull" chromophore containing a dimethylamino electron donor and a cyano-substituted electron acceptor. In isolation, the molecule undergoes rapid non-radiative decay via intramolecular rotation, rendering it non-fluorescent (dark). Upon intercalation into the Pepper aptamer, this rotation is mechanically restricted, forcing radiative relaxation (fluorescence).

Table 1: Chemical and Physical Specifications

Property	Data	Notes
Chemical Name	4-[(Z)-1-cyano-2-[4-[2-(dimethylamino)ethyl-methylamino]phenyl]ethenyl]benzonitrile	
CAS Number	2530161-67-0	
Molecular Formula		
Molecular Weight	330.43 g/mol	
Solubility	~5 mM in DMSO	Stock solutions typically prepared at 1-5 mM. [2] [3]
Appearance	Solid (Yellow/Orange powder)	Protect from light; store at -20°C.
Purity	>98% (HPLC)	Critical for minimizing background noise.

Thermodynamic Properties & Binding Kinetics

The interaction between **HBC514** and the Pepper aptamer is characterized by high affinity and significant thermal stabilization of the RNA structure.

Binding Affinity and Thermodynamics

The binding event is driven by the intercalation of the planar **HBC514** core between the purine bases of the Pepper aptamer, stabilized by

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stacking and hydrogen bonding.

- Dissociation Constant (

):12 nM

- Context: This affinity is orders of magnitude tighter than the DFHBI-Spinach complex (nM), allowing for lower dye concentrations and reduced background signal.
- Magnesium Dependence: The formation of the fluorescent complex is -dependent. The cation stabilizes the "tuning-fork" architecture of the Pepper aptamer, creating the rigid pocket required for **HBC514** binding.

Thermal Stability ()

Binding of **HBC514** significantly rigidifies the Pepper aptamer structure.

- Melting Temperature Shift: The Pepper-HBC complex exhibits a ngcontent-ng-c3932382896="" _nghost-ng-c102404335="" class="inline ng-star-inserted"> approximately 20°C higher than comparable RNA-fluorogen complexes (e.g., Spinach or Broccoli).
- Structural Basis: Unlike G-quadruplex-based aptamers (which are prone to misfolding in low), Pepper adopts a non-G-quadruplex, monomeric fold that is thermodynamically robust at physiological temperatures ().

Photophysical Stability Data

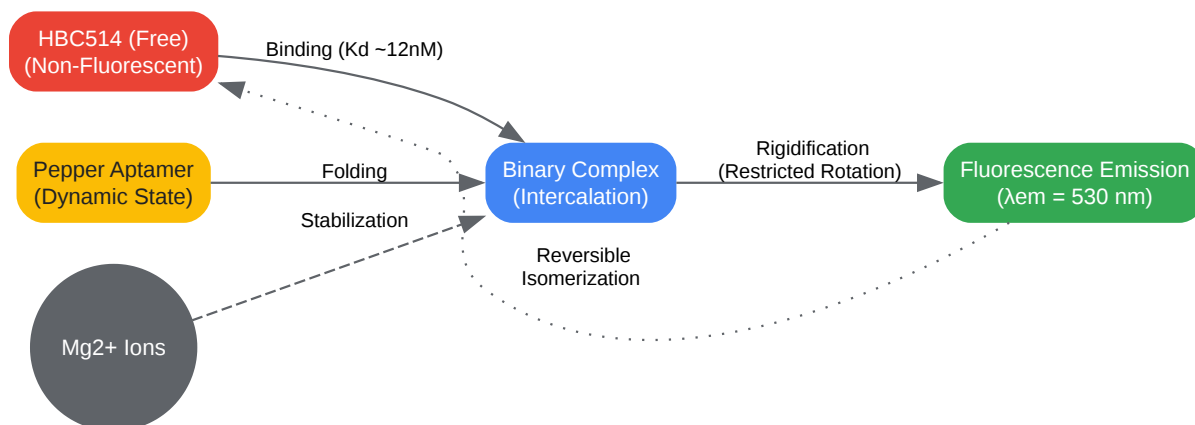
HBC514 is engineered to overcome the rapid photobleaching often seen in RNA imaging.

Table 2: Spectral & Photostability Data

Parameter	Value	Biological Relevance
Excitation Max ()	485 nm	Matches standard GFP filter sets (488 nm lasers).
Emission Max ()	530 nm	Bright green fluorescence; distinct from cellular autofluorescence.
Quantum Yield ()	0.45	High efficiency for an RNA mimic (vs. for EGFP).
Molar Extinction Coeff.		Indicates strong light absorption capacity.
Photostability	High	Resists irreversible photobleaching; undergoes reversible cis-trans photoisomerization, allowing signal recovery.

Mechanism of Action (Visualization)

The following diagram illustrates the thermodynamic activation pathway of **HBC514**. The system relies on a "Lock-and-Key" mechanism where the aptamer (Lock) is stabilized by Magnesium to accept the Fluorogen (Key).



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Figure 1: Thermodynamic activation pathway of **HBC514**. The dye is dark in solution due to intramolecular rotation. Binding to the Mg-stabilized Pepper aptamer restricts this rotation, channeling energy into green fluorescence.

Experimental Protocol: Live-Cell RNA Imaging

This protocol is designed to ensure thermodynamic equilibrium and maximal signal-to-noise ratio.

Phase 1: Preparation

- Stock Solution: Dissolve 1 mg of **HBC514** in DMSO to create a 2 mM stock.
 - Validation: Vortex for 2 minutes. Ensure no particulate matter remains.
 - Storage: Aliquot and store at -20°C. Avoid repeated freeze-thaw cycles.
- Imaging Medium: Use a phenol-red-free medium (e.g., DMEM or Opti-MEM) to reduce background fluorescence.

Phase 2: Staining (Thermodynamic Equilibrium)

- Induction: Express the Pepper-tagged RNA of interest in target cells.^[4]

- Incubation: Dilute **HBC514** stock into pre-warmed imaging medium to a final concentration of 1 M.
 - Note: While is 12 nM, using 1 M ensures saturation () for maximum brightness without significant background, as unbound dye is non-fluorescent.
- Equilibration: Incubate cells for 10–20 minutes at 37°C.
 - Mechanism:[3][5] **HBC514** is cell-permeable; this time allows for passive diffusion and binding equilibrium.
- No Wash Step: A wash step is not required (and often discouraged) because the unbound dye is dark ("fluorogenic"). Washing may disturb the equilibrium and reduce signal intensity.

Phase 3: Data Acquisition

- Microscope: Confocal or Epifluorescence.
- Filter Set: FITC/GFP (Ex 488 nm / Em 500–550 nm).
- Exposure: Start with 100-200 ms. **HBC514** is bright; avoid saturation.

References

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- Chen, X., et al. (2019). "Pepper: A bright, stable and multicolor fluorogenic aptamer for live-cell RNA imaging." Nature Biotechnology (Related foundational work on Pepper aptamers). Key Data: Introduction of the Pepper aptamer family and stability comparisons.
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 - [\[Link\]](#)
 - Key Data: Structural coordinates and resolution (2.30 Å).[\[8\]](#)
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